

# Physical properties of 3-Vinylbenzoic acid (melting point, solubility)

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## Compound of Interest

Compound Name: 3-Vinylbenzoic acid

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## A Technical Guide to the Physical Properties of 3-Vinylbenzoic Acid

This guide provides an in-depth examination of the critical physical properties of **3-Vinylbenzoic acid** (3-VBA), focusing on its melting point and solubility characteristics. Designed for researchers, scientists, and professionals in drug development and material science, this document synthesizes fundamental data with practical methodologies, emphasizing the causal relationships that govern experimental outcomes and ensure data integrity.

## Introduction to 3-Vinylbenzoic Acid

**3-Vinylbenzoic acid** (IUPAC name: 3-ethenylbenzoic acid) is an organic compound featuring a benzene ring substituted with both a carboxylic acid and a vinyl group. This bifunctional nature makes it a valuable monomer for the synthesis of functional polymers and an important intermediate in the creation of complex organic molecules. An accurate understanding of its physical properties is paramount for its effective use in synthesis, purification, and formulation.

## Part 1: Core Physical Properties

The fundamental physical characteristics of **3-Vinylbenzoic acid** are summarized below. These values are critical for handling, storage, and reaction setup.

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	148.16 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White to light yellow solid/powder	
Melting Point	91-95 °C	<a href="#">[1]</a> <a href="#">[3]</a>

## Discussion on Melting Point

The melting point is a robust indicator of a crystalline solid's purity. For **3-Vinylbenzoic acid**, the literature consistently reports a melting range of 91-95 °C. A sharp melting point, typically spanning a narrow range of 0.5-1.0 °C, is characteristic of a highly pure compound. Conversely, the presence of impurities introduces defects into the crystal lattice, which disrupts intermolecular forces and typically results in both a depression of the melting point and a broadening of the melting range.[\[4\]](#) Therefore, observing a melting range wider than the established 91-95 °C suggests the sample may require further purification. One source reports a melting point of 141-142°C, which appears to be an outlier when compared to data from multiple chemical suppliers.

## Part 2: Solubility Profile

The solubility of **3-Vinylbenzoic acid** is dictated by the interplay of its three main structural components: the nonpolar aromatic ring and vinyl group, and the polar, acidic carboxylic acid group.

## Theoretical Basis for Solubility

The principle of "like dissolves like" is the cornerstone for predicting solubility.[\[5\]](#)

- **Hydrophobic Character:** The benzene ring and vinyl group are nonpolar and hydrophobic, contributing to the molecule's solubility in organic solvents and limiting its solubility in water.
- **Hydrophilic & Reactive Character:** The carboxylic acid group is polar and capable of forming hydrogen bonds. More importantly, it can be deprotonated in the presence of a base to form

the highly polar carboxylate anion, drastically increasing its aqueous solubility.

## Qualitative Solubility Data

The following table summarizes the observed solubility of **3-Vinylbenzoic acid** in common laboratory solvents.

Solvent	Solubility	Rationale
Water	Insoluble	The large hydrophobic moiety (vinylbenzene) dominates the molecule's character, making it insoluble in water at room temperature.
Ethanol, Ether	Soluble	Soluble in common organic solvents like ethanol and ether due to favorable interactions with the nonpolar parts of the molecule.
5% aq. NaOH	Soluble	Reacts with the strong base to form the sodium 3-vinylbenzoate salt, which is ionic and readily dissolves in water. <sup>[6]</sup>
5% aq. NaHCO <sub>3</sub>	Soluble	As a carboxylic acid, it is sufficiently acidic to react with the weak base sodium bicarbonate, forming the soluble salt and releasing CO <sub>2</sub> gas. <sup>[6][7]</sup>
5% aq. HCl	Insoluble	Remains in its neutral, protonated form, which is water-insoluble. No acid-base reaction occurs.

## Part 3: Experimental Determination Methodologies

The following sections detail standardized protocols for the accurate determination of melting point and solubility. These methods are designed to be self-validating, providing clear and reproducible results.

### A. Melting Point Determination Protocol

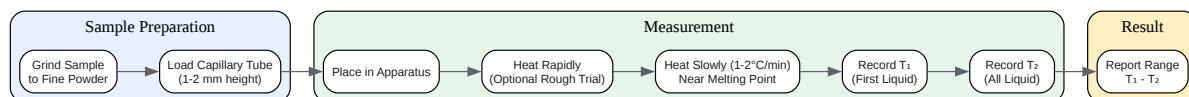
**Principle:** The melting point of a solid is determined by heating a small, packed sample in a capillary tube while slowly increasing the temperature. The melting range is the span from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a liquid.

**Detailed Step-by-Step Methodology:**

- **Sample Preparation:** Ensure the **3-Vinylbenzoic acid** sample is completely dry. If necessary, grind a small amount into a fine powder using a mortar and pestle.<sup>[8]</sup> This ensures uniform heat transfer.
- **Capillary Tube Loading:** Push the open end of a capillary tube into the powder. Invert the tube and tap it gently on a hard surface to pack the powder into the sealed end. Repeat until a packed column of 1-2 mm is achieved.<sup>[4][9]</sup> An excessive amount of sample can lead to an artificially wide melting range.<sup>[4]</sup>
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of a digital melting point apparatus.<sup>[8]</sup>
- **Rapid Initial Heating:** If the approximate melting point is unknown, perform a rapid determination by heating quickly to get a preliminary value. Allow the apparatus to cool before proceeding.
- **Accurate Determination:** Heat the block again, but slow the rate of temperature increase to 1-2 °C per minute once the temperature is within 15-20 °C of the expected melting point. A slow heating rate is critical for allowing the temperature of the sample and the thermometer to equilibrate, ensuring an accurate reading.

- Observation and Recording: Record the temperature ( $T_1$ ) when the first drop of liquid is observed. Continue heating at the slow rate and record the temperature ( $T_2$ ) when the last crystal of the solid melts. The melting point is reported as the range  $T_1 - T_2$ .<sup>[10]</sup>
- Post-Measurement: Do not reuse a sample that has been melted and re-solidified, as potential decomposition can alter the melting point. Always use a fresh sample in a new capillary tube for repeated measurements.<sup>[4]</sup>

#### Experimental Workflow: Melting Point Determination



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Caption: Workflow for Capillary Melting Point Determination.

## B. Qualitative Solubility Assessment Protocol

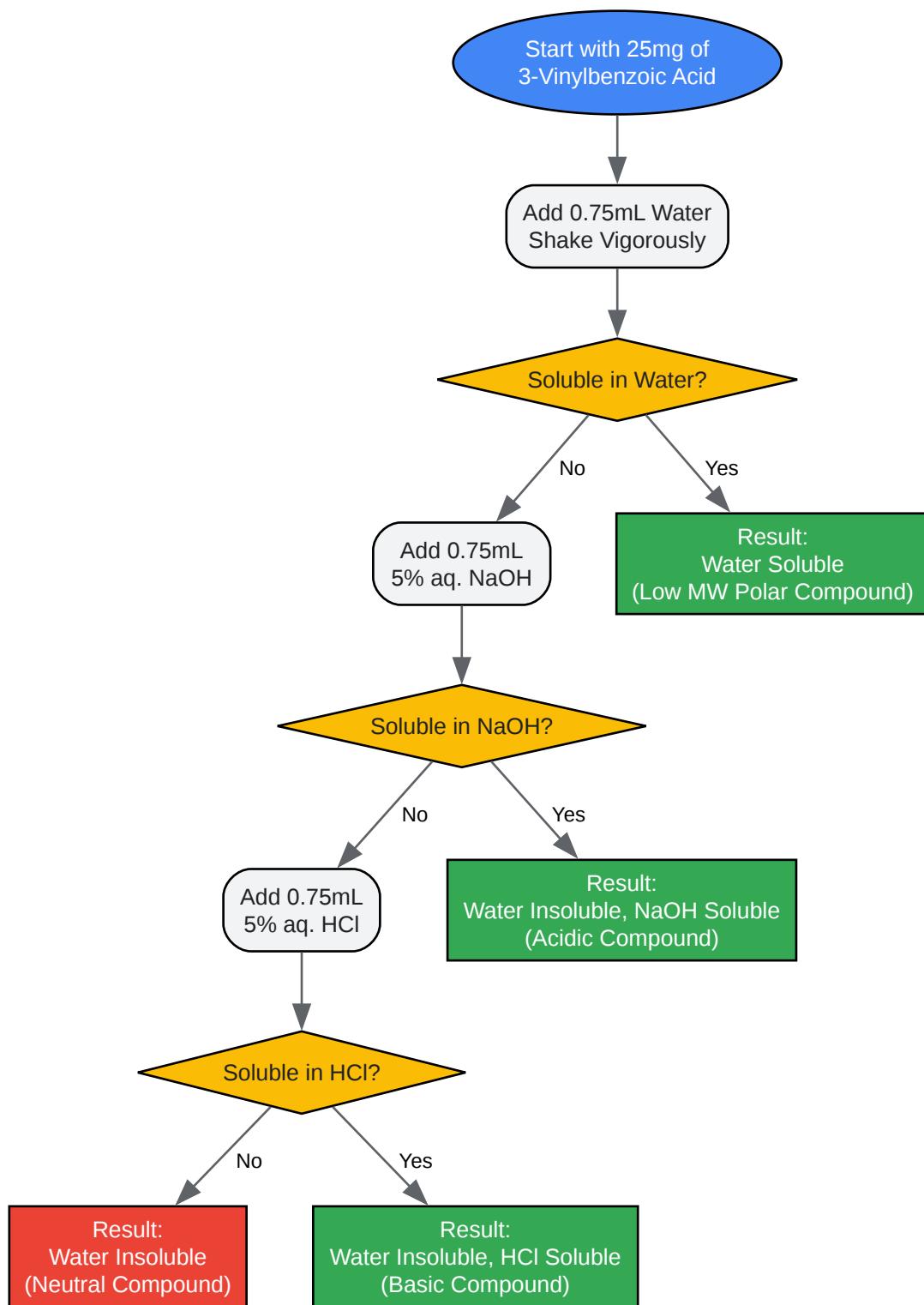
Principle: The solubility of a substance in a series of specific solvents can reveal its polarity and the presence of acidic or basic functional groups.<sup>[11]</sup> This structured approach allows for a logical classification of the compound.

#### Detailed Step-by-Step Methodology:

- Initial Setup: For each test, place approximately 25 mg of **3-Vinylbenzoic acid** into a small, clean test tube.<sup>[6]</sup>
- Solvent Addition: Add 0.75 mL of the chosen solvent to the test tube in small portions.<sup>[6]</sup>
- Mixing: After each addition, shake the test tube vigorously for at least 30-60 seconds to ensure adequate mixing and allow time for dissolution.<sup>[5]</sup>

- Observation: Observe the mixture closely. A compound is considered "soluble" if it dissolves completely, leaving no visible solid particles. It is "insoluble" if the solid remains undissolved.
- Systematic Testing: Perform the solubility tests in a logical sequence, as outlined in the diagram below. Start with water. If insoluble, proceed to test solubility in 5% aq. NaOH. The reaction (effervescence) with 5% aq. NaHCO<sub>3</sub> is a confirmatory test for a carboxylic acid.

#### Experimental Workflow: Solubility Classification

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Caption: Decision tree for classifying an organic compound by solubility.

## Part 4: Safety and Handling

**3-Vinylbenzoic acid** is classified as an irritant.

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[\[2\]](#)
- Precautions: Handle with appropriate personal protective equipment (PPE), including gloves and safety glasses. Use in a well-ventilated area or a fume hood to avoid inhalation of dust. For comprehensive safety information, always consult the full Safety Data Sheet (SDS) provided by the supplier before use.[\[12\]](#)[\[13\]](#)

## Conclusion

This guide has detailed the essential physical properties of **3-Vinylbenzoic acid**, providing both established data and the robust experimental methodologies required for their verification. For the researcher and developer, a thorough understanding of the melting point as an indicator of purity and the solubility profile as a function of molecular structure is fundamental to the successful application of this versatile compound in advanced synthesis and material design.

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- To cite this document: BenchChem. [Physical properties of 3-Vinylbenzoic acid (melting point, solubility)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1586886#physical-properties-of-3-vinylbenzoic-acid-melting-point-solubility>]

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